

# The Discovery of Lidamidine Hydrochloride: A Technical Review of its Initial Research

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Lidamidine hydrochloride

Cat. No.: B10858486

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This technical guide provides an in-depth overview of the initial discovery and characterization of **Lidamidine hydrochloride** (formerly WHR-1142A), a potent antidiarrheal agent. The information is compiled from foundational research articles, offering insights into its synthesis, pharmacological properties, and mechanism of action.

## Core Data Summary

### Chemical and Physical Properties

Property	Value
IUPAC Name	1-(2,6-dimethylphenyl)-3-(N'-methylcarbamimidoyl)urea hydrochloride
Synonyms	Lidamidine HCl, WHR-1142A, 1-(2',6'-Dimethylphenyl)-3-amidinourea hydrochloride
Molecular Formula	C <sub>11</sub> H <sub>17</sub> ClN <sub>4</sub> O
Molecular Weight	256.73 g/mol
CAS Number	65009-35-0

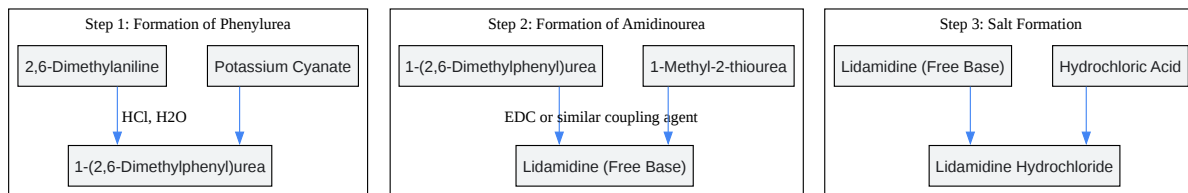
## Acute Toxicity Data

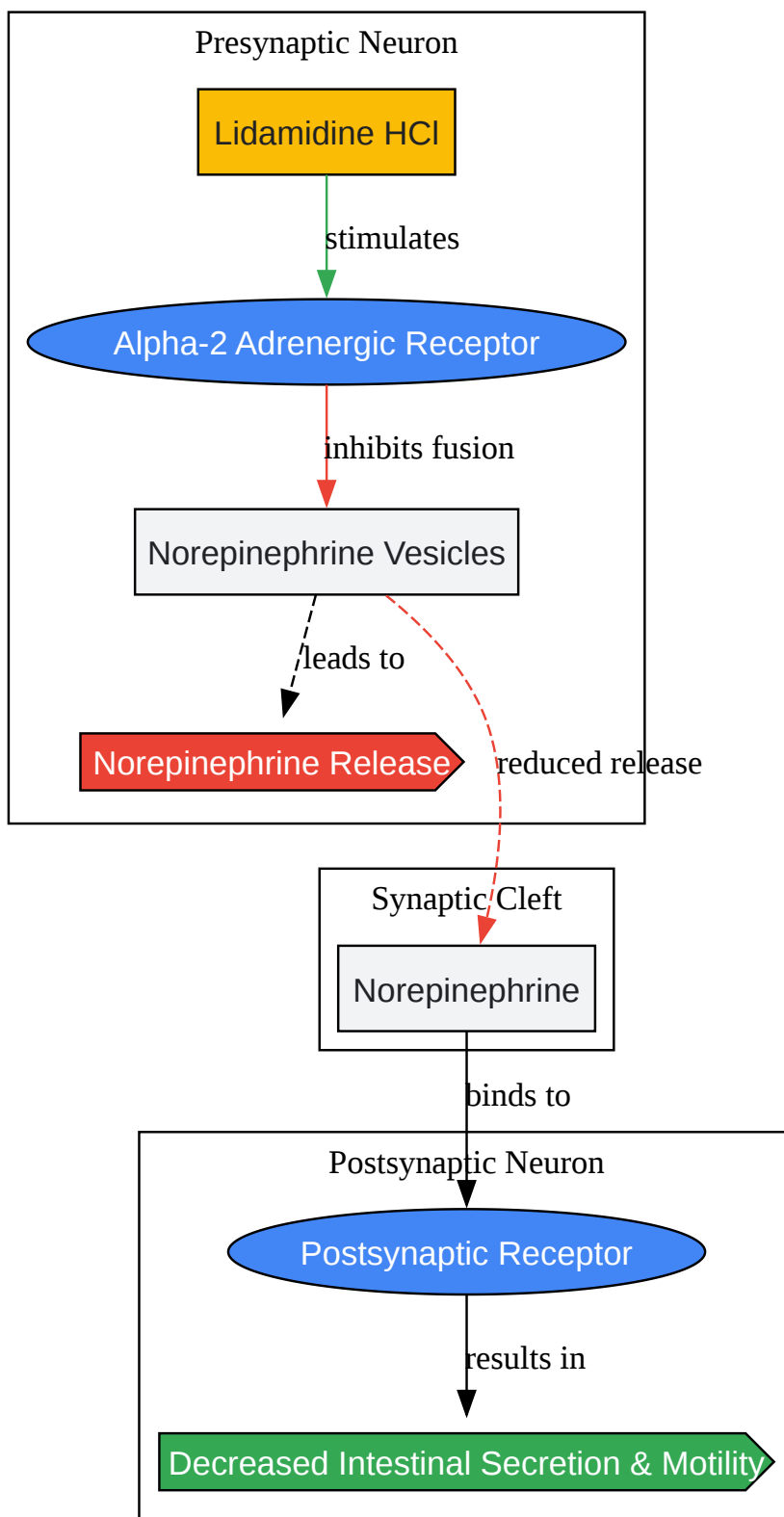
The following table summarizes the acute oral toxicity (LD50) of **Lidamide hydrochloride** in rodents as determined in early studies.[1]

Species	Sex	Acute Oral LD50 (mg/kg) (95% Confidence Interval)
Mouse	Male	260 (208, 328)
Rat	Male	267 (212, 336)
Rat	Female	160 (130, 197)

## Proposed Synthesis Pathway

While the original primary literature detailing the exact synthesis of **Lidamide hydrochloride** is not readily available, a plausible synthetic route can be proposed based on established organic chemistry principles and published syntheses of structurally related amidinourea compounds. The following multi-step synthesis is a representative pathway.





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## References

- 1. encyclopedia.com [encyclopedia.com]
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Address: 3281 E Guasti Rd

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